

Application Notes and Protocols: Camphorquinone in 3D Printing and Additive Manufacturing

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Compound of Interest

Compound Name: Camphorquinone

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Audience: Researchers, scientists, and drug development professionals.

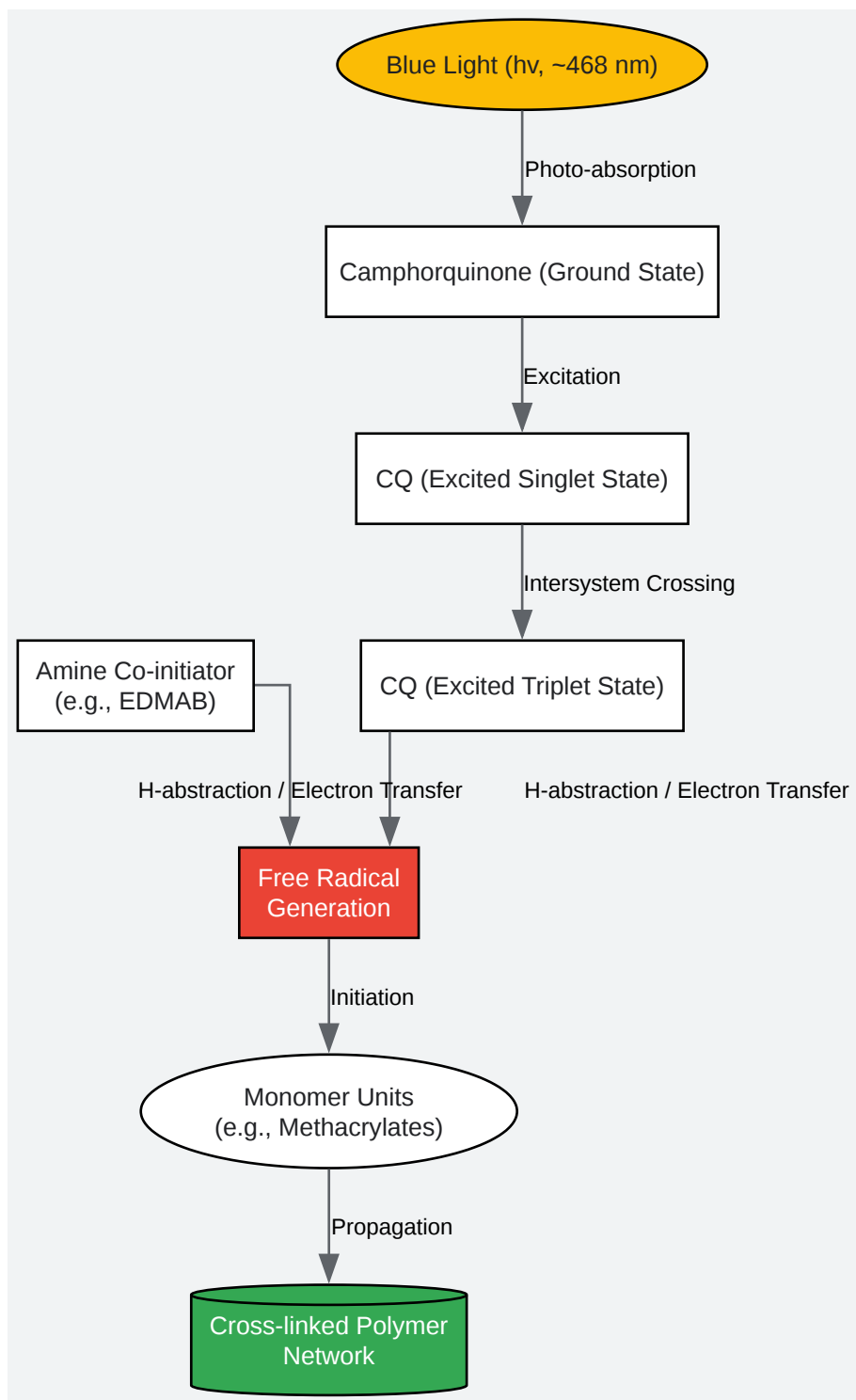
Introduction: **Camphorquinone** (CQ) is a widely utilized Type II photoinitiator, instrumental in the photopolymerization of resins using visible blue light.[1][2] Its primary absorption spectrum lies between 360 and 510 nm, with a peak efficiency at approximately 468 nm, making it highly compatible with common LED and halogen light sources used in 3D printing.[1][2][3] While historically prevalent in dental composites, its favorable biocompatibility and efficiency in visible light curing have propelled its adoption into the broader field of additive manufacturing, particularly for applications in biomedical engineering, tissue scaffolding, and microfluidics.[4][5][6] This document provides detailed application notes and protocols for the use of **camphorquinone** in 3D printing.

Principle of Operation: The Photopolymerization Cascade

Camphorquinone operates as a Type II photoinitiator, meaning it requires a co-initiator, typically a tertiary amine such as ethyl 4-(dimethylamino)benzoate (EDMAB) or 2-(dimethylamino)ethyl methacrylate (DMAEMA), to efficiently generate the free radicals necessary for polymerization.[1][3][7] The initiation process is a multi-step cascade:

- Photoexcitation: Upon exposure to blue light, the **camphorquinone** molecule absorbs a photon, transitioning from its ground state to an excited singlet state.[3][8]

- Intersystem Crossing: The excited singlet state is short-lived and quickly undergoes intersystem crossing to a more stable, longer-lived triplet state.[\[3\]](#)[\[8\]](#)
- Radical Generation: The excited triplet state of CQ interacts with the amine co-initiator. This interaction occurs via hydrogen abstraction or electron transfer, resulting in the formation of two distinct free radicals: one from the amine and one from the CQ molecule.[\[8\]](#)[\[9\]](#)
- Polymerization: The highly reactive amine-derived free radical is the primary species that initiates the polymerization process by attacking the double bonds of the monomer units (e.g., acrylates or methacrylates), leading to the formation of a cross-linked polymer network.[\[10\]](#)



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Caption: Photopolymerization pathway initiated by **Camphorquinone**.

Quantitative Data Summary

The concentration of **camphorquinone** and the composition of the resin are critical factors that influence the final properties of the 3D printed object.

Table 1: Properties of **Camphorquinone** Photoinitiator

Property	Value	Reference
Photoinitiator Type	Type II	[1]
Absorption Spectrum	360 - 510 nm	[1][3]
Peak Absorption	~468 nm	[1][2][3]
Appearance	Yellow Powder	[3]
Common Co-initiators	Tertiary Amines (EDMAB, DMAEMA)	[1][7]

Table 2: Example Resin Formulations for 3D Printing

Component	Role	Example Materials	Typical Concentration (% w/w)	Reference
Monomer Base	Structural Backbone	Bis-GMA, TEGDMA, UDMA, PEGDA	50 - 99%	[11][12]
Photoinitiator	Light-induced Curing	Camphorquinone (CQ)	0.25 - 2.0%	[11]
Co-initiator	Radical Generation	EDMAB, DMAEMA	0.5 - 2.0%	[8][13]
Filler	Mechanical Reinforcement	Silica Nanoparticles	0 - 70%	[5][11]
Inhibitor	Prevent Spontaneous Polymerization	Butylated Hydroxytoluene (BHT)	~0.1%	[11]

Table 3: Influence of **Camphorquinone** Concentration on Material Properties Data based on an experimental flowable composite with a BisGMA/TEGDMA matrix.[\[11\]](#)

CQ Concentration (% w/w)	Degree of Conversion	Flexural Strength	Elastic Modulus	Shrinkage Stress
0.25%	Lower	Higher	Lower	Lower
0.50%	↓	Higher	↑	↑
1.00%	Higher	Higher	Higher	Higher
1.50%	~1.00% level	Lower	~1.00% level	~1.00% level
2.00%	~1.00% level	Lower	~1.00% level	~1.00% level

Note: An optimal concentration of 1% CQ by weight of the resin matrix was found to provide a good balance of properties for this specific formulation.[\[11\]](#)

Experimental Protocols

Protocol 1: Formulation of a Biocompatible CQ-Based Photopolymer Resin

This protocol describes the preparation of a basic experimental resin suitable for vat photopolymerization 3D printing.

Materials:

- Bisphenol A glycidyl methacrylate (Bis-GMA)
- Triethylene glycol dimethacrylate (TEGDMA)
- **Camphorquinone (CQ)**
- Ethyl 4-(dimethylamino)benzoate (EDMAB)
- Butylated hydroxytoluene (BHT)
- Amber glass vials

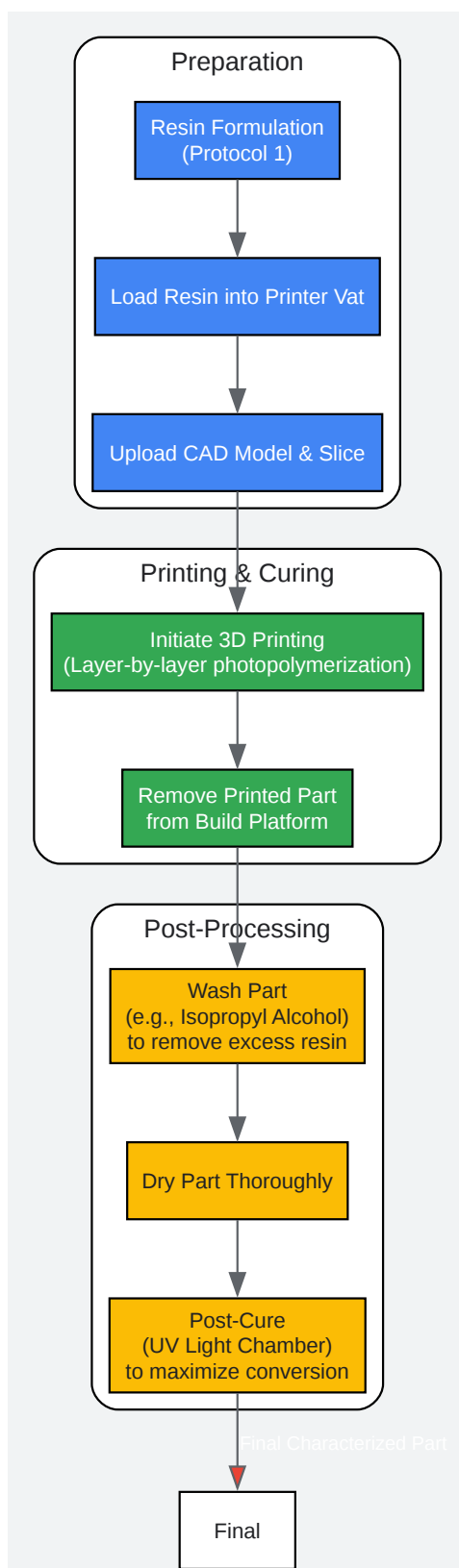
- Precision scale
- Magnetic stirrer and stir bars

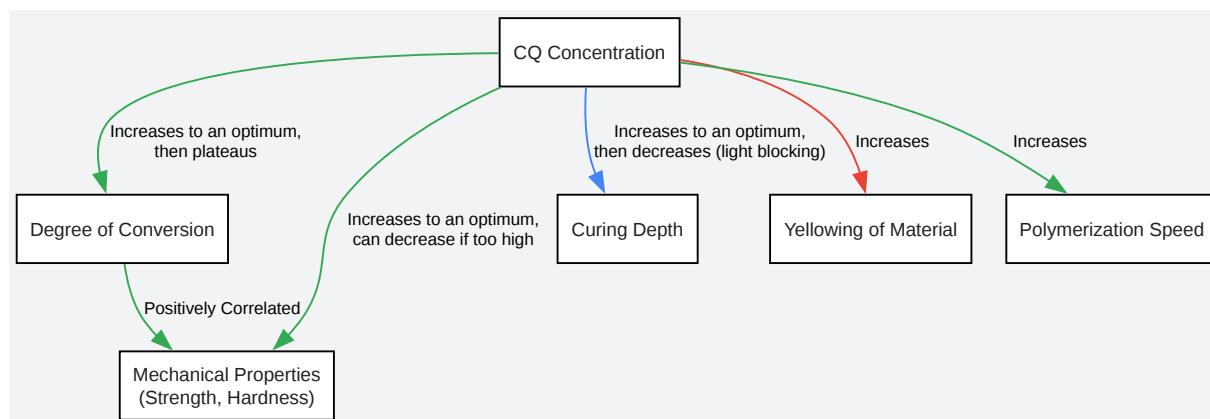
Methodology:

- Inhibitor Addition: In an amber glass vial, weigh the desired amounts of Bis-GMA and TEGDMA monomers (e.g., a 50:50 weight ratio).^[11] Add BHT at a concentration of 0.1% of the total monomer weight to prevent premature polymerization.^[11]
- Mixing Monomers: Place a magnetic stir bar in the vial and mix the monomers and inhibitor on a magnetic stirrer at a low speed in a dark environment until a homogenous solution is achieved.
- Photoinitiator System Dissolution: Weigh the desired amount of CQ (e.g., 1.0% of the monomer weight) and EDMAB (e.g., 1.0% of the monomer weight).
- Final Formulation: Add the CQ and EDMAB to the monomer mixture. Continue stirring in the dark at a slightly elevated temperature (e.g., 40-50°C) until all components are fully dissolved and the resin is homogenous.
- Degassing: Before use, degas the resin in a vacuum chamber to remove any dissolved air bubbles, which can inhibit polymerization and create defects in the printed part.
- Storage: Store the final resin formulation in a sealed amber glass vial at room temperature, away from any light sources.

Protocol 2: General 3D Printing and Post-Processing Workflow

This workflow is applicable to vat photopolymerization techniques such as Digital Light Processing (DLP) or Stereolithography (SLA).





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